

Comprehensive Technical Guide: [Leu15]-Gastrin I (Human) - Structure, Function, and Research Applications

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: [Leu15]-Gastrin I (human)

Cat. No.: S1902245

Get Quote

Molecular Structure and Characteristics

[Leu15]-Gastrin I (human) is a synthetically produced peptide hormone analog with specific structural and chemical properties that make it valuable for gastrointestinal research and cancer studies.

Table 1: Molecular Characteristics of [Leu15]-Gastrin I (human)

Characteristic	Specification
Amino Acid Sequence	Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp-Leu-Asp-Phe-NH ₂ [1] [2]
Short Sequence Notation	Pyr-GPWLEEEEEAYGWLDF-NH ₂ [1] [2]
Molecular Formula	C ₉₈ H ₁₂₆ N ₂₀ O ₃₁ [1] [2]
Molecular Weight	2080.15-2080.16 g/mol [1] [2]
CAS Number	39024-57-2 [1] [2]

Characteristic	Specification
Peptide Purity (HPLC)	≥95.42% [1]
Physical Form	Lyophilized powder [1]
Source	Synthetic [1]

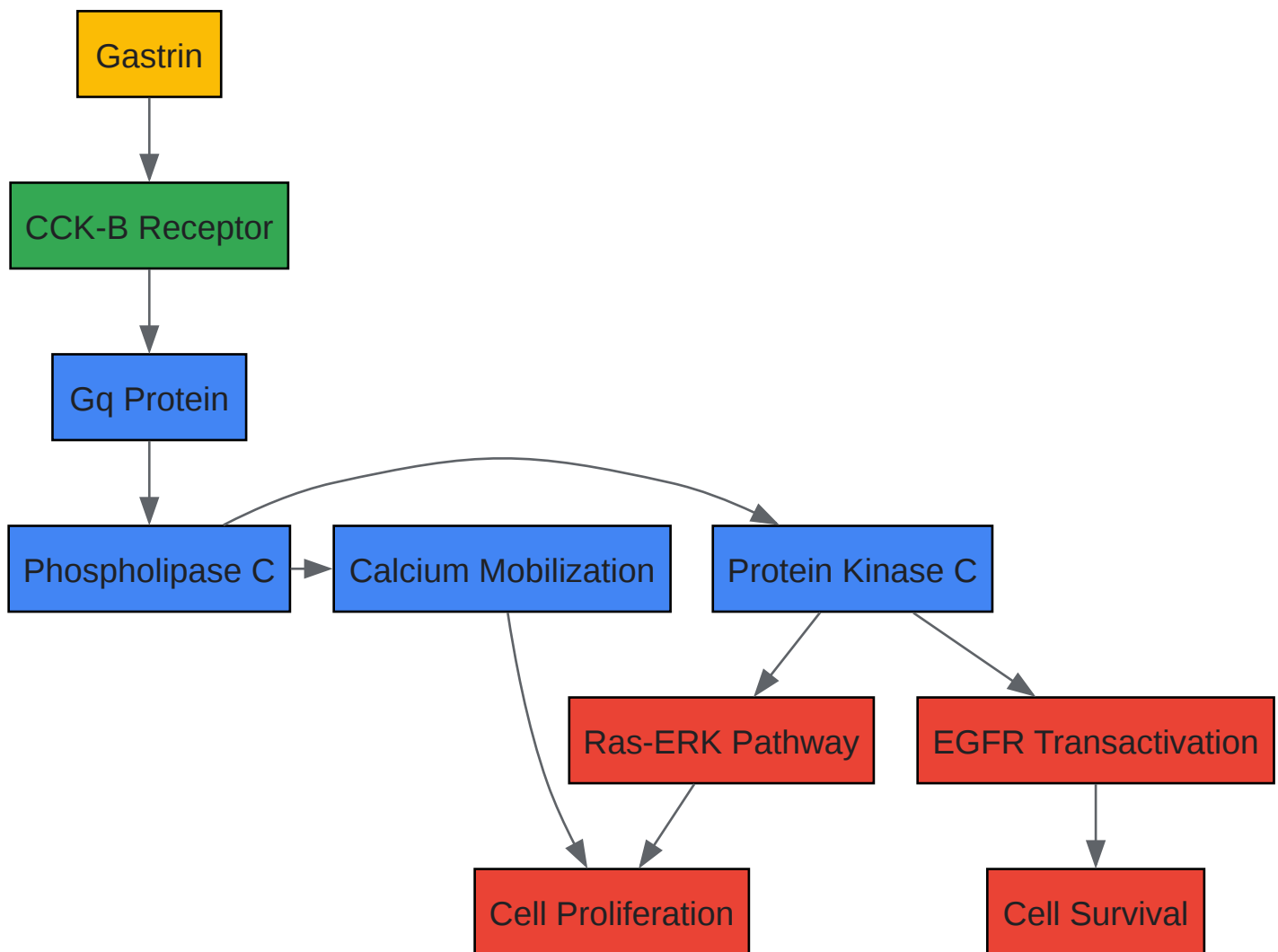
This peptide is characterized by a pyroglutamyl group at the N-terminus (Pyr) and an amidated C-terminus, which enhances its stability and biological activity. The "Leu15" designation indicates a leucine substitution at position 15 of the native Gastrin I sequence [1] [2].

Biological Function and Mechanism of Action

Receptor Binding and Signaling

[Leu15]-Gastrin I (human) exerts its biological effects primarily through specific interaction with the Cholecystokinin-B (CCK-B) receptor, a class A G-protein-coupled receptor (GPCR) [1]:

- **Receptor Specificity:** Binds with high affinity to the CCK-B receptor (also known as the gastrin receptor), which is overexpressed in certain malignancies including gastric adenocarcinoma [1] [2]
- **Receptor Activation:** Binding induces conformational changes in the receptor, activating intracellular G-proteins and initiating downstream signaling cascades [1] [3]



[Click to download full resolution via product page](#)

Figure 1: CCK-B receptor signaling pathways activated by **[Leu15]-Gastrin I (human)**

Physiological and Pathological Roles

- **Gastric Acid Secretion:** Primary physiological role involves stimulating gastric acid secretion from parietal cells in the stomach [1]
- **Trophic Effects:** Promotes growth and maintenance of gastrointestinal epithelium through trophic actions [1] [2]
- **Cancer Proliferation:** Stimulates growth of gastric adenocarcinoma through autocrine signaling pathways in malignancies overexpressing CCK-B receptors [1] [2]

Experimental Protocols and Research Applications

Sample Preparation and Handling

Storage Guidelines:

- Store lyophilized powder at or below -20°C in a freezer [1]
- Reconstituted solutions should be aliquoted and stored sealed, away from moisture and light [2]

Solubilization Protocols:

- **DMSO:** 100 mg/mL (48.07 mM); may require ultrasonication [2]
- **Aqueous Solution:** 10.53 mg/mL (5.06 mM) with pH adjustment to 11 using NaOH [2]
- **Note:** Hygroscopic DMSO significantly impacts solubility; use newly opened containers [2]

Table 2: Binding Characteristics in Experimental Systems

Parameter	Value	Experimental Conditions
Binding Affinity (Kd)	2.3 nM	Guinea pig gastric glands, 24°C [4]
50% Displacement (IC ₅₀)	4.4 nM	Guinea pig gastric glands [4]
Time to Maximal Binding	10 min	37°C in gastric glands [4]
Time to Steady State Binding	30-60 min	24°C in gastric glands [4]
Dissociation Rate	35% in 5 min	37°C in gastric glands [4]

Protocol: Receptor Binding Studies Using Gastric Glands

This established protocol characterizes [Leu15]-Gastrin I binding based on methodology from Endocrinology, 1989 [4]:

Materials:

- Dispersed guinea pig gastric glands

- ^{125}I -labeled Leu15-gastrin
- Binding buffer appropriate for gastric glands
- GTP (0.1 mM) and (Bu) $_2$ -cGMP (1.0 mM) for modulation studies
- Protease inhibitors
- Chemical cross-linking reagent (disuccinimidyl suberate)

Method:

- **Preparation:** Disperse gastric glands using appropriate enzymatic digestion
- **Binding Assay:**
 - Incubate glands with ^{125}I -labeled Leu15-gastrin at either 24°C or 37°C
 - For saturation studies: use increasing concentrations of labeled ligand
 - For competition studies: include unlabeled [Leu15]-Gastrin I (0.1-100 nM)
- **Modulation Studies:** Assess effects of GTP, cGMP derivatives, and protease inhibitors on binding
- **Cross-linking:** Use disuccinimidyl suberate for chemical cross-linking studies
- **Analysis:** Analyze samples using SDS-gel electrophoresis for molecular identification

Key Findings from Original Protocol:

- Dithiothreitol (DTT) enhances radioligand binding without affecting disulfide bonds in receptor structure
- Cross-linking studies identify major band at 78K and minor bands at 60K, 48K, and 38K
- GTP and cGMP derivatives significantly reduce binding, indicating G-protein coupling [4]

Protocol: Application in Intestinal Organoid Culture

Based on Bio-Protocol (2025), [Leu15]-Gastrin I is utilized in advanced organoid systems [5]:

Materials:

- Human intestinal tissues
- Advanced DMEM/F12 medium
- Matrigel GFR basement membrane matrix
- Growth factors and supplements including human Leu15-Gastrin I
- R-Spondin 1-conditioned medium
- Additional components: B-27 supplement, N-acetyl-cysteine, Nicotinamide, EGF, Noggin, A83-01, SB202190, Y-27632

Method:

- **Tissue Processing:** Process whole human intestine and generate single-cell suspensions
- **Organoid Generation:**
 - Embed epithelial cells in Matrigel
 - Culture with complete intestinal organoid medium containing [Leu15]-Gastrin I at recommended concentration
- **Co-culture Establishment:** Establish autologous immune cell-organoid co-cultures
- **Maintenance:** Passage organoids using StemPro Accutase cell dissociation reagent

Application Notes:

- This protocol enables study of region-specific characteristics of human intestine
- Facilitates analysis of epithelial-immune cell interactions
- Allows investigation of gastrin's trophic effects on intestinal epithelium in a physiologically relevant model system [5]



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for intestinal organoid generation and co-culture

Research Implications and Therapeutic Potential

The significant expression of gastrin receptors in gastrointestinal malignancies presents promising therapeutic opportunities. Research indicates that **[Leu15]-Gastrin I (human)** detects high concentrations of CCK-B gastrin receptors in human gastric mucosal glands, supporting its research relevance [2]. The peptide's ability to stimulate growth of gastric adenocarcinoma through CCK-B receptors overexpressed in this malignancy makes it particularly valuable for oncology research and targeted therapy development [1] [2].

The characterization of GPCR signaling mechanisms, including insights from recent structural studies on related GPCRs using techniques like Hydrogen Deuterium Exchange Mass Spectrometry (HDX-MS), provides valuable methodological frameworks for further investigating [Leu15]-Gastrin I interactions with the CCK-B receptor [6]. These advanced structural techniques can reveal ligand-induced conformational changes critical for understanding receptor activation and designing targeted therapeutics.

Safety and Regulatory Considerations

All commercial sources emphasize that **[Leu15]-Gastrin I (human)** is "For research use only" and "Not for human use" [1] [2]. Researchers should adhere to appropriate biosafety guidelines when handling this peptide, particularly in applications involving cell culture and animal model systems.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. [Leu15]-Gastrin I (human) peptide [novoprolabs.com]
2. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]
3. Functional characterization of G-Protein Coupled receptors [pmc.ncbi.nlm.nih.gov]
4. Molecular identification and characterization of the gastrin ... [pubmed.ncbi.nlm.nih.gov]
5. Protocol for Immune Cell Isolation, Organoid Generation, ... [bio-protocol.org]
6. Ligand-induced conformational changes in the β 1- ... [nature.com]

To cite this document: Smolecule. [Comprehensive Technical Guide: [Leu15]-Gastrin I (Human) - Structure, Function, and Research Applications]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1902245#leu15-gastrin-i-human-structure-and-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com